

Spectroscopic Profile of Isooctyl Acetate: A Technical Guide

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Compound of Interest

Compound Name: *Isooctyl acetate*

CAS No.: *31565-19-2*

Cat. No.: *B1581226*

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Introduction

Isooctyl acetate is a carboxylic ester characterized by the molecular formula $C_{10}H_{20}O_2$. The term "isooctyl" can encompass several structural isomers, with the most common being 2-ethylhexyl acetate. This guide will focus primarily on the spectroscopic data of 2-ethylhexyl acetate, a widely used solvent in the coatings, inks, and adhesives industries, and also employed as a fragrance and flavoring agent.^{[1][2]} A thorough understanding of its spectroscopic signature is paramount for quality control, reaction monitoring, and structural elucidation in research and industrial settings.

This technical guide provides a comprehensive analysis of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for 2-ethylhexyl acetate. The content herein is curated for researchers, scientists, and drug development professionals, offering not just the data, but the underlying principles and experimental causality.

The molecular structure of 2-ethylhexyl acetate is presented below, with atoms numbered for clarity in the subsequent spectroscopic analysis.

Caption: Molecular structure of 2-ethylhexyl acetate.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone technique for elucidating the carbon-hydrogen framework of organic molecules. For a seemingly simple molecule like 2-ethylhexyl acetate, both ^1H and ^{13}C NMR provide a wealth of structural information.

^1H NMR Spectroscopy

The ^1H NMR spectrum of 2-ethylhexyl acetate is characterized by distinct signals corresponding to the chemically non-equivalent protons in the molecule. The chemical shifts (δ) are influenced by the electron density around the protons, with electronegative atoms like oxygen causing a downfield shift (to a higher ppm value).

Table 1: ^1H NMR Spectroscopic Data for 2-Ethylhexyl Acetate

Signal Assignment	Chemical Shift (δ , ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)
H on C1	~2.04	Singlet	3H	-
H on C3	~3.98	Doublet	2H	~6.0
H on C4	~1.55	Multiplet	1H	-
H on C5, C6, C7, C9	~1.28-1.35	Multiplet	8H	-
H on C8, C10	~0.89	Triplet	6H	~7.4

Data compiled from publicly available spectra.[\[3\]](#)[\[4\]](#)

Expertise & Experience: Interpreting the ^1H NMR Spectrum

- The Acetyl Protons (C1): The singlet at ~2.04 ppm integrating to 3H is characteristic of the methyl protons of an acetate group.[\[5\]](#) Its isolation (singlet) is due to the absence of adjacent protons, as it is bonded to the carbonyl carbon.

- The Methylene Protons Adjacent to Oxygen (C3): The signal at ~3.98 ppm is shifted significantly downfield. This is a direct consequence of the deshielding effect of the adjacent ester oxygen atom. It appears as a doublet because it is coupled to the single proton on the chiral center (C4).
- The Alkyl Chain Protons: The protons on the ethyl and butyl chains (C5, C6, C7, C9) are magnetically similar and overlap in a complex multiplet between 1.28 and 1.35 ppm. The single proton on the chiral center (C4) is also found within a multiplet around 1.55 ppm.
- The Terminal Methyl Protons (C8, C10): The signal at ~0.89 ppm, integrating to 6H, corresponds to the two terminal methyl groups of the ethyl and butyl chains. It appears as a triplet due to coupling with the adjacent methylene protons.

¹³C NMR Spectroscopy

The ¹³C NMR spectrum provides information on the carbon skeleton of the molecule. Due to the low natural abundance of ¹³C, spectra are typically acquired with proton decoupling, resulting in each unique carbon appearing as a singlet.

Table 2: ¹³C NMR Spectroscopic Data for 2-Ethylhexyl Acetate

Carbon Assignment	Chemical Shift (δ , ppm)
C1	~21.0
C2 (C=O)	~171.4
C3	~66.9
C4	~38.7
C5	~30.4
C6	~28.9
C7	~22.9
C8	~14.0
C9	~23.7
C10	~10.9

Data compiled from publicly available spectra.[\[3\]](#)[\[6\]](#)

Expertise & Experience: Interpreting the ^{13}C NMR Spectrum

- The Carbonyl Carbon (C2): The most downfield signal at ~171.4 ppm is characteristic of an ester carbonyl carbon.[\[7\]](#)[\[8\]](#) Its significant downfield shift is due to the strong deshielding effect of the double bond to two oxygen atoms.
- The Oxygen-Linked Methylene Carbon (C3): The carbon at ~66.9 ppm is the one directly attached to the ester oxygen, causing it to be shifted downfield compared to other sp^3 hybridized carbons.
- The Alkyl Carbons: The remaining signals in the upfield region (~10-40 ppm) correspond to the carbons of the 2-ethylhexyl group. The chemical shifts are subtly influenced by their position relative to the ester functionality and branching.

Experimental Protocol: NMR Spectroscopy

A self-validating NMR protocol ensures reproducibility and accuracy.

Caption: Common workflows for FTIR analysis of liquid samples.

- ATR-FTIR (Recommended):
 - Setup: Ensure the ATR crystal (commonly diamond or ZnSe) is clean. [9] * Background Scan: A background spectrum of the clean, empty crystal is acquired. This is crucial as it is subtracted from the sample spectrum to remove contributions from atmospheric CO₂ and water vapor, as well as any instrumental artifacts. [10] * Sample Analysis: A single drop of 2-ethylhexyl acetate is placed directly onto the ATR crystal. The spectrum is then acquired. [9][11] The ATR technique is favored for its ease of use and minimal sample preparation.
- Liquid Film Method:
 - Setup: A drop of the liquid sample is placed between two polished salt plates (e.g., NaCl or KBr), which are transparent to infrared radiation. [11] * Analysis: The "sandwich" is placed in the spectrometer's sample holder, and the spectrum is recorded. This method requires careful handling to avoid damaging the salt plates, which are typically soluble in water.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. In Electron Ionization (EI) MS, high-energy electrons bombard the molecule, causing it to ionize and fragment in a reproducible manner. The resulting fragmentation pattern serves as a molecular fingerprint.

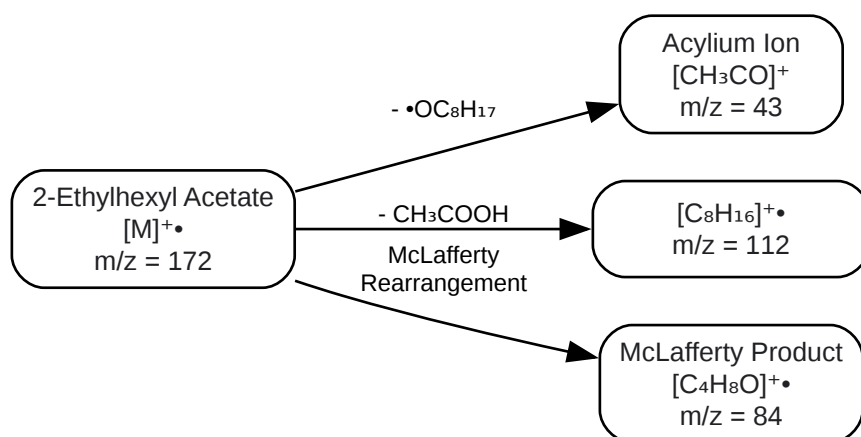
Table 4: Major Fragments in the EI Mass Spectrum of 2-Ethylhexyl Acetate

m/z	Proposed Fragment	Comments
172	$[\text{C}_{10}\text{H}_{20}\text{O}_2]^+\bullet$	Molecular Ion ($\text{M}^+\bullet$)
112	$[\text{C}_8\text{H}_{16}]^+\bullet$	Loss of acetic acid (CH_3COOH)
84	$[\text{C}_6\text{H}_{12}]^+\bullet$	Product of McLafferty rearrangement
70	$[\text{C}_5\text{H}_{10}]^+\bullet$	Further fragmentation
57	$[\text{C}_4\text{H}_9]^+$	Butyl cation
43	$[\text{CH}_3\text{CO}]^+$	Acylium ion (often the base peak)

Data compiled from NIST Chemistry WebBook and PubChem. [\[12\]](#)[\[13\]](#) Expertise & Experience: Interpreting the Mass Spectrum

The fragmentation of 2-ethylhexyl acetate is driven by the stability of the resulting ions and neutral molecules.

- Molecular Ion (m/z 172): The peak corresponding to the intact molecule with one electron removed. For esters, this peak may be weak or absent depending on the ionization conditions.
- Loss of Acetic Acid (m/z 112): A common fragmentation pathway for esters is the loss of the carboxylic acid as a neutral molecule, leaving behind the alkyl radical cation.
- McLafferty Rearrangement (m/z 84): This is a highly characteristic fragmentation for carbonyl compounds possessing a γ -hydrogen. A six-membered transition state leads to the cleavage of the α - β carbon bond and the formation of a neutral alkene and a new radical cation. [\[14\]](#) [\[15\]](#) For 2-ethylhexyl acetate, this results in the formation of a neutral butene molecule and a radical cation of m/z 84.
- Acylium Ion (m/z 43): Often the most intense peak (the base peak) in the spectrum of an acetate ester. It is formed by the cleavage of the C-O bond, resulting in the highly stable, resonance-stabilized acylium ion $[\text{CH}_3\text{C}=\text{O}]^+$. [\[16\]](#)



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Caption: Simplified key fragmentation pathways for 2-ethylhexyl acetate in EI-MS.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

EI-MS is suitable for volatile and thermally stable compounds like 2-ethylhexyl acetate.

- **Sample Introduction:** The sample is introduced into the ion source, typically via Gas Chromatography (GC-MS) for separation of mixtures, or by direct insertion probe for pure samples. The sample is vaporized by heating under high vacuum. [12][17]2. **Ionization:** In the ion source, the gaseous molecules are bombarded by a beam of high-energy electrons (typically 70 eV). [18][19]This energy is sufficient to eject an electron from the molecule, forming a molecular ion ($M^+\bullet$), and to induce extensive fragmentation.
- **Mass Analysis:** The newly formed ions are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer), which separates them based on their mass-to-charge (m/z) ratio.
- **Detection:** An electron multiplier or similar detector records the abundance of each ion, generating the mass spectrum.

Conclusion

The synergistic application of NMR, IR, and MS provides an unambiguous structural confirmation of **isooctyl acetate** (specifically, 2-ethylhexyl acetate). IR spectroscopy confirms

the presence of the ester functional group through its characteristic C=O and C-O stretching vibrations. Mass spectrometry provides the molecular weight and a detailed fragmentation pattern, including the diagnostic acylium ion and McLafferty rearrangement product, which corroborates the ester structure and the nature of the alkyl chain. Finally, ^1H and ^{13}C NMR spectroscopy offers a complete map of the carbon-hydrogen framework, allowing for the precise assignment of each atom within the molecule. This comprehensive spectroscopic dataset serves as a reliable reference for quality assurance and advanced research applications.

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